

# Physical properties of 2-Nitrocyclohexa-1,3-diene (melting point, boiling point)

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## Compound of Interest

Compound Name: 2-Nitrocyclohexa-1,3-diene

Cat. No.: B15438383

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## Technical Guide: Physicochemical Characterization of 2-Nitrocyclohexa-1,3-diene

For Researchers, Scientists, and Drug Development Professionals

This technical guide addresses the physical properties of **2-Nitrocyclohexa-1,3-diene**, focusing on its melting and boiling points. Due to the limited availability of experimental data for this specific compound in publicly accessible literature, this document outlines the standardized methodologies for determining these properties, presented in a format suitable for researchers. A generalized workflow for the synthesis and characterization of a nitro-substituted diene is also provided.

## Physical Properties of 2-Nitrocyclohexa-1,3-diene

Specific, experimentally determined values for the melting and boiling points of **2-Nitrocyclohexa-1,3-diene** are not readily available in current literature. The data table below is presented to structure future experimental findings.

Physical Property	Value	Units
Melting Point	Data Not Available	°C
Boiling Point	Data Not Available	°C

# Experimental Protocols for Determination of Physical Properties

The following are standard, detailed experimental protocols for the determination of the melting and boiling points of a novel organic compound such as **2-Nitrocyclohexa-1,3-diene**.

## Melting Point Determination

Principle: The melting point of a solid is the temperature at which it changes state from solid to liquid. For a pure crystalline solid, this transition occurs over a narrow temperature range. This protocol utilizes the capillary method.

Apparatus:

- Melting point apparatus (e.g., Thomas-Hoover Uni-Melt or similar)
- Capillary tubes (sealed at one end)
- Sample of **2-Nitrocyclohexa-1,3-diene**, finely powdered and dried
- Spatula
- Mortar and pestle

Procedure:

- **Sample Preparation:** A small amount of the crystalline **2-Nitrocyclohexa-1,3-diene** is placed on a clean, dry watch glass. The sample is finely ground into a powder using a mortar and pestle to ensure uniform packing.
- **Capillary Tube Packing:** The open end of a capillary tube is pressed into the powdered sample. The tube is then inverted and tapped gently on a hard surface to pack the sample into the sealed end. This process is repeated until a sample column of 2-3 mm is achieved.
- **Apparatus Setup:** The packed capillary tube is placed into the heating block of the melting point apparatus.
- **Heating and Observation:**

- A rapid heating rate is initially used to approach the approximate melting point.
- Once the approximate melting point is known (or if it is unknown, a preliminary rapid run is conducted), the determination is repeated with a fresh sample. The temperature is brought to within 20°C of the expected melting point and then the heating rate is slowed to 1-2°C per minute.
- The temperature at which the first drop of liquid appears is recorded as the onset of melting.
- The temperature at which the entire sample has turned to a clear liquid is recorded as the completion of melting. The melting point is reported as this range.

## Boiling Point Determination (Micro-scale)

Principle: The boiling point of a liquid is the temperature at which its vapor pressure equals the pressure of the gas above it. This micro-scale method is suitable for small sample quantities.

Apparatus:

- Small test tube (e.g., 10 x 75 mm)
- Capillary tube (sealed at one end)
- Thermometer
- Heating apparatus (e.g., oil bath or heating block)
- Sample of **2-Nitrocyclohexa-1,3-diene**

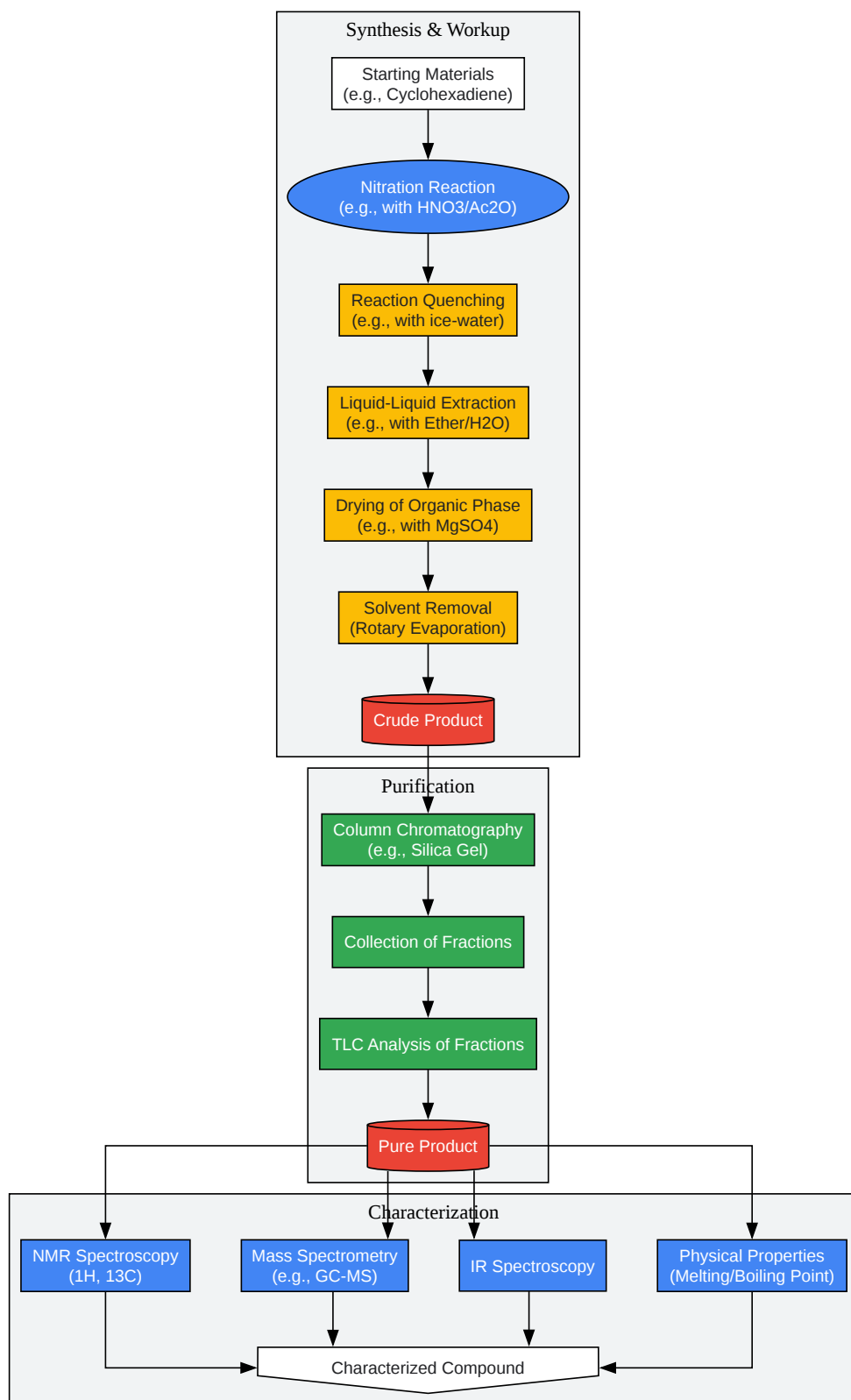
Procedure:

- Sample Preparation: Approximately 0.2-0.3 mL of liquid **2-Nitrocyclohexa-1,3-diene** is placed in the small test tube.
- Capillary Inversion: A capillary tube is placed inside the test tube with its open end down.

- Apparatus Assembly: The test tube is attached to a thermometer, ensuring the sample is level with the thermometer bulb. The assembly is then clamped and lowered into a heating bath.
- Heating and Observation:
  - The heating bath is heated gradually. As the temperature rises, air trapped in the capillary tube will slowly bubble out.
  - When the boiling point of the sample is reached, a continuous and rapid stream of bubbles will emerge from the capillary tube.
  - The heating is then discontinued. The liquid will begin to cool.
  - The boiling point is recorded as the temperature at which the stream of bubbles ceases and the liquid just begins to enter the capillary tube.

## Generalized Workflow for Synthesis and Characterization

The following diagram illustrates a generalized experimental workflow for the synthesis, purification, and characterization of a nitro-substituted diene, which would be applicable to **2-Nitrocyclohexa-1,3-diene**.



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Caption: Generalized workflow for the synthesis and characterization of a nitro-diene.

- To cite this document: BenchChem. [Physical properties of 2-Nitrocyclohexa-1,3-diene (melting point, boiling point)]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b15438383#physical-properties-of-2-nitrocyclohexa-1-3-diene-melting-point-boiling-point]

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